safety data sheet SDS for potassium (N-propylsulfamoyl)amide

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Compound of Interest

Compound Name:	*potassium (N-propylsulfamoyl)amide*
CAS No.:	*1393813-41-6*
Cat. No.:	*B579856*

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An In-depth Technical Guide to the Safe Handling of **Potassium (N-propylsulfamoyl)amide**

Authored by: Gemini, Senior Application Scientist

Introduction: **Potassium (N-propylsulfamoyl)amide** (CAS No. 1393813-41-6) is a specialized organic reagent. It serves as a key intermediate in the synthesis of Macitentan, an orally active, potent dual endothelin receptor antagonist used for treating pulmonary arterial hypertension.[1] [2] Given its specific application in pharmaceutical development, a thorough understanding of its safety profile and handling requirements is paramount for researchers and scientists. This guide provides a comprehensive, in-depth analysis of the material's hazards, synthesizes critical safety information from available data, and offers expert guidance on its safe utilization in a laboratory setting. While a consolidated Safety Data Sheet (SDS) is not publicly available, this document serves as a technical whitepaper constructed from supplier data, chemical class information, and established safety protocols.

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Chemical Identification and Physicochemical Properties

Proper identification and understanding of a chemical's physical properties are the foundation of a robust safety assessment. This compound is a white to off-white solid, a characteristic that influences its handling and potential for dust generation.[1][2] As a potassium salt, it is soluble in water and may exhibit hygroscopic tendencies, a critical consideration for both storage and accurate weighing.[1][3]

Property	Value	Source(s)
CAS Number	1393813-41-6	[1][4][5][6]
Synonyms	N-Propyl-sulfamide potassium salt, Sulfamide, N-propyl-, potassium salt	[1][4]
Molecular Formula	$C_3H_9KN_2O_2S$ or $C_3H_{10}KN_2O_2S$	[4][5][6]
Molecular Weight	~176.28 - 177.29 g/mol	[1][4]
Physical Form	White to off-white or yellow solid; powder, crystals, or chunks.	[1][2][7][8]
Melting Point	122-126°C (with decomposition)	[2][8]
Solubility	Soluble in water.	[1]
SMILES	O=S(N)(NCCC)=O.[K]	[4]

Hazard Identification and GHS Classification

Potassium (N-propylsulfamoyl)amide is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary dangers are its flammability and its potential to cause severe damage to the eyes and respiratory irritation.

GHS Pictograms:

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Signal Word:Danger[5][7]

Hazard Class	Hazard Code	Hazard Statement
Flammable Solids	H228	Flammable solid
Serious Eye Damage/Eye Irritation	H318	Causes serious eye damage
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation

Source(s):[5][7][9]

Expert Analysis of Hazards:

- Flammability (H228): As a flammable solid, this compound can be easily ignited by heat, sparks, or flames. Its dust can form explosive mixtures with air, a common risk with fine organic powders.[10] This necessitates strict control of ignition sources and careful handling to minimize dust generation.
- Serious Eye Damage (H318): This is the most severe health hazard identified. The H318 classification indicates that contact can cause tissue damage to the eye or irreversible damage. This is a higher level of hazard than simple irritation. The causality likely stems from the chemical's reactivity or alkalinity, characteristic of some amide and salt structures. This mandates the use of chemical splash goggles and, for larger quantities, a face shield.
- Respiratory Irritation (H335): Inhalation of the dust can irritate the nose, throat, and lungs, leading to coughing and shortness of breath. This is typical for fine particulate matter and underscores the need for handling in a well-ventilated area or with local exhaust ventilation.
- Inferred Hazards (Sulfonamide Class): While not explicitly stated in the supplier data for this specific compound, chemicals of the sulfonamide class can cause hypersensitivity reactions in predisposed individuals.[11] Accidental ingestion of sulfonamides, in general, can pose health risks, including potential kidney damage.[11] Therefore, preventing ingestion and skin contact is a critical precautionary measure.

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Exposure Controls and Personal Protection

A multi-layered approach to exposure control is essential, combining engineering controls with appropriate Personal Protective Equipment (PPE).

Engineering Controls:

- Ventilation: Always handle this material in a certified chemical fume hood to control dust and vapor exposure.
- Ignition Source Control: Prohibit open flames, hot plates, and spark-producing equipment in the handling area. Use intrinsically safe equipment where possible.
- Static Discharge: Grounding and bonding should be used for processes that can generate static electricity, especially during powder transfer.

Personal Protective Equipment (PPE):

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Protection Type	Specification	Rationale
Eye/Face Protection	ANSI Z87.1-compliant chemical splash goggles. A face shield should be worn over goggles for larger quantities or when there is a significant splash risk.	To protect against the high risk of serious eye damage (H318).
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber). Consult glove manufacturer data for compatibility.	To prevent skin contact. Although no specific skin hazard is listed, good chemical hygiene practice dictates avoiding direct contact.
Body Protection	Flame-retardant laboratory coat.	To protect skin and clothing from contamination and provide a barrier in case of a flash fire.
Respiratory Protection	Not required if handled within a fume hood. If engineering controls are insufficient, a NIOSH-approved particulate respirator (e.g., N95) may be necessary.	To prevent respiratory tract irritation (H335) from dust inhalation.

Hygiene Measures:

- Avoid breathing dust.[7]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Keep the compound away from heat, sparks, open flames, and hot surfaces.[7]

Safe Handling, Storage, and Stability

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Handling: As a potassium salt, this compound may be hygroscopic, meaning it can absorb moisture from the air.[1][12] This can lead to caking and inaccurate measurements.

- Weighing: If precision is critical, handle and weigh the material in a controlled atmosphere, such as a glove box with an inert atmosphere, or work quickly to minimize exposure to ambient air.[3]
- Additions: When adding the solid to a reaction, do so in a controlled manner to prevent dust clouds.

Storage: Proper storage is crucial for maintaining the integrity of the reagent and ensuring safety.

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[7] Many suppliers recommend inert atmosphere and storage at room temperature or refrigerated (2-8°C).[5][8] Keeping the container in a dark place is also recommended.[5]
- Incompatibilities: Keep away from oxidizing agents, acids, and sources of ignition.[10][13]

Stability:

- The material is stable under recommended storage conditions.[10]
- Avoid dust formation and exposure to heat.[10]
- Hazardous decomposition products upon combustion may include toxic fumes of carbon oxides, nitrogen oxides, and sulfur oxides.[10]

Emergency Procedures

First-Aid Measures:

- Eye Contact: Immediately rinse cautiously with water for several minutes.[5][7] Remove contact lenses if present and easy to do. Continue rinsing for at least 15-20 minutes. Seek immediate medical attention due to the high risk of serious eye damage.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If respiratory symptoms persist, seek medical advice.

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- Skin Contact: Remove contaminated clothing. Wash skin with plenty of soap and water.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO2), or alcohol-resistant foam. Do not use a direct water jet, as it may spread the fire.[10]
- Specific Hazards: The material is a flammable solid. Its dust can form an explosive mixture with air.[10] Fire may produce irritating and toxic gases.[10]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures:

- Personal Precautions: Evacuate personnel. Remove all ignition sources. Avoid breathing dust and contact with the material. Use the PPE outlined in Section 3.
- Containment and Cleanup: Moisten the spilled solid lightly with a non-reactive solvent (e.g., isopropanol) to prevent dusting. Carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.

Experimental Protocols and Workflows

Protocol: Safe Weighing and Solution Preparation

- Preparation: Don all required PPE (lab coat, goggles, gloves). Ensure the chemical fume hood is operational. Clear the workspace of unnecessary items and ignition sources.
- Inerting (Optional but Recommended): If the material is confirmed to be highly hygroscopic, perform weighing inside a glove box under an inert atmosphere (e.g., Nitrogen or Argon).
- Weighing: Place a clean, dry beaker on a tared analytical balance inside the fume hood. Carefully transfer the desired amount of **Potassium (N-propylsulfamoyl)amide** from its storage container to the beaker using a clean spatula. Minimize the height from which the powder is dropped to reduce dust.

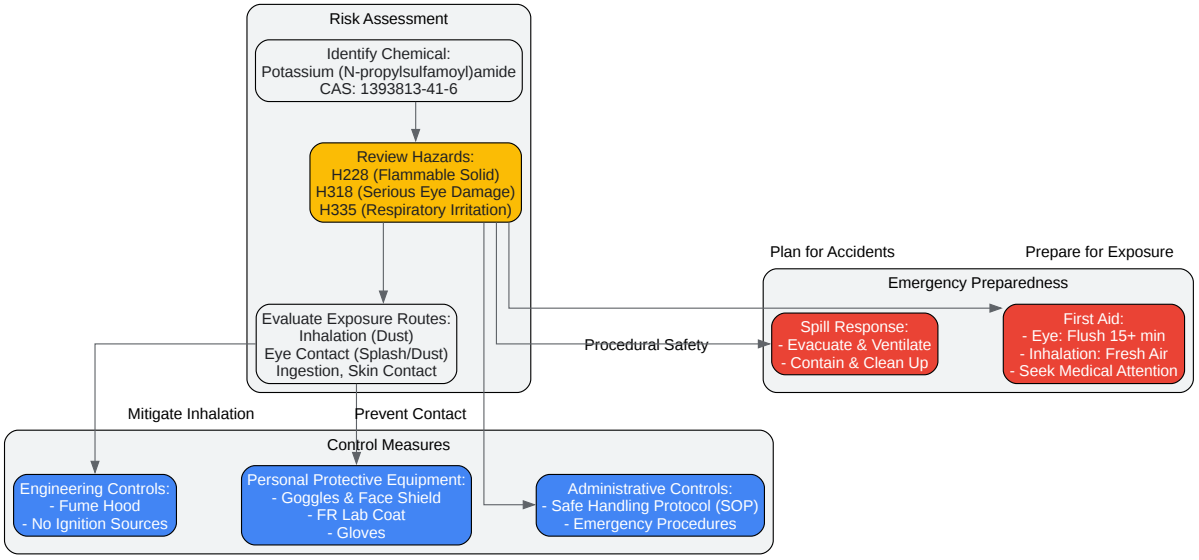
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- Closure: Immediately and tightly reseal the main storage container.
- Dissolution: While the beaker is still in the fume hood, slowly add the desired solvent to the solid with gentle stirring.
- Cleanup: Decontaminate the spatula and any affected surfaces. Dispose of any contaminated materials (e.g., weigh paper) in the appropriate solid waste container.
- Final Steps: Wash hands thoroughly.

Diagram: Risk Assessment and Control Workflow

This diagram illustrates the logical flow from hazard identification to the implementation of control measures, a self-validating system for ensuring laboratory safety.

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Caption: Workflow for risk assessment and implementation of control measures.

Toxicological and Ecological Information

Toxicological Information:

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- Specific LD50 or LC50 data for **Potassium (N-propylsulfamoyl)amide** are not publicly available.

- Acute Effects: The primary acute effects are severe eye damage and respiratory irritation, as indicated by the GHS classification.[5][7]

- Chronic Effects: No information is available regarding the chronic effects, carcinogenicity, or reproductive toxicity of this specific compound. However, the broader class of sulfonamides is known to cause hypersensitivity reactions and, in some cases, may affect kidney and liver function with prolonged exposure.[11]

Ecological Information:

- No specific data on the environmental fate or ecotoxicity of this compound are available. It is expected to be soluble in water.[1] Good laboratory practice dictates that this chemical should not be released into the environment. All waste must be handled as hazardous chemical waste.

Disposal Considerations

Dispose of this chemical and its container in accordance with all local, state, and federal regulations. Do not allow it to enter the sewer system or waterways. Waste material should be treated as hazardous chemical waste, likely requiring incineration by a licensed disposal facility.

References

- CymitQuimica. (n.d.). CAS 1393813-41-6: N-Propyl-sulfamide potassium salt.
- Medical News Today. (2025, March 6). Acesulfame potassium safety and side effects.
- Acesulfame Potassium (Ace-K) Information. (n.d.). Safety. Retrieved from [Link]
- International Food Information Council. (2022, April 13). Everything You Need To Know About Acesulfame Potassium. Retrieved from [Link]
- WebMD. (2026, February 1).
- Redox. (2021, January 1).
- Ottokemi. (n.d.). **Potassium (N-propylsulfamoyl)amide**, 99% 1393813-41-6 India. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- ChemBK. (2024, April 9). N-Propyl-sulfamide potassium salt.
- Reddit. (2017, June 6). Drying and Storing Hygroscopic Salts.
- HepatoChem. (2016, September 14). How do you handle hygroscopic salts? Retrieved from [Link]
- Home Sunshine Pharma. (n.d.). N-Propyl-sulfamide Potassium Salt CAS 1393813-41-6. Retrieved from [Link]
- SpringerLink. (n.d.). Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions.
- Taylor & Francis Online. (2022, June 21).
- Oreate AI Blog. (2025, December 24).
- ResearchGate. (2025, August 6). The sulfonamide group as a structural alert: A distorted story?
- Ottokemi. (n.d.). **Potassium (N-propylsulfamoyl)amide**, 99% - Manufacturers & suppliers with worldwide shipping. Retrieved from [Link]
- Google Patents. (n.d.).
- ResearchGate. (2021, July 30). (PDF) Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions.
- PubMed. (2009, September 15).

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Sources

- 1. CAS 1393813-41-6: N-Propyl-sulfamide potassium salt [cymitquimica.com]
- 2. N-Propyl-sulfamide Potassium Salt CAS 1393813-41-6 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 3. hepatochem.com [hepatochem.com]
- 4. chemscene.com [chemscene.com]

- 5. Potassium (N-propylsulfamoyl)amide | 1393813-41-6 [sigmaaldrich.com]
- 6. aaronchem.com [aaronchem.com]
- 7. Potassium (N-propylsulfamoyl)amide | 1393813-41-6 [sigmaaldrich.cn]
- 8. Potassium (N-propylsulfamoyl)amide, 99% - Manufacturers & suppliers with worldwide shipping [ottokemi.com]
- 9. Potassium (N-propylsulfamoyl)amide, 99% 1393813-41-6 India [ottokemi.com]
- 10. redox.com [redox.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. tandfonline.com [tandfonline.com]
- 13. chembk.com [chembk.com]
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